

# Cross-Validation of Epigallocatechin-3-Gallate's Effects in Different Cancer Cell Lines

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## Compound of Interest

Compound Name: *Epigallocatechin 3,5-digallate*

Cat. No.: *B1211531*

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A Comparative Guide for Researchers and Drug Development Professionals

Epigallocatechin-3-gallate (EGCG), the most abundant catechin in green tea, has garnered significant scientific interest for its potential as a cancer chemopreventive and therapeutic agent.<sup>[1]</sup> Its multifaceted mechanism of action involves the modulation of numerous critical signaling pathways that are often deregulated in cancer.<sup>[1][2]</sup> EGCG exerts anti-proliferative, pro-apoptotic, anti-angiogenic, and anti-metastatic effects by interacting with a wide array of molecular targets.<sup>[1][3]</sup> This guide provides a comparative analysis of EGCG's effects across different cancer cell lines, supported by experimental data, detailed protocols, and visualizations of key signaling pathways.

## Quantitative Data Summary

The following table summarizes the inhibitory and apoptotic effects of EGCG on various cancer cell lines as reported in preclinical studies.

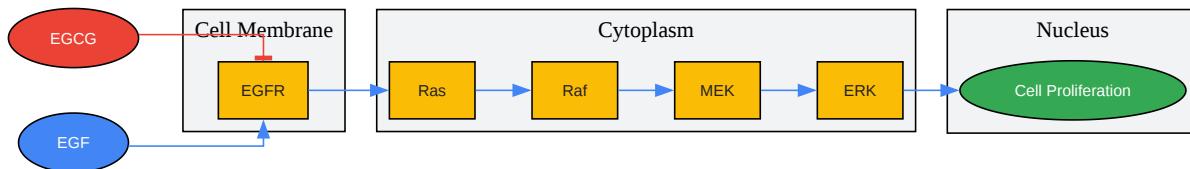
Cell Line	Cancer Type	IC50 Value ( $\mu$ M)	Key Effects	Reference
DU145	Prostate Cancer	89	Inhibition of cell proliferation	[4][5]
HH870	Prostate Cancer	45	Inhibition of cell proliferation	[4][5]
HH450	Ovarian Cancer	62	Inhibition of cell proliferation	[4][5]
HH639	Ovarian Cancer	42	Inhibition of cell proliferation	[4][5]
HCT116	Colorectal Cancer	Not specified	Enhanced 5FU-induced cytotoxicity and apoptosis	[6]
SW480	Colorectal Cancer	Not specified	Enhanced 5FU-induced cytotoxicity and apoptosis	[6]
YCU-N861	Head and Neck Squamous Cell Carcinoma	~21.8 (10 $\mu$ g/ml)	G1 phase cell cycle arrest and apoptosis induction	[7]
YCU-H891	Head and Neck Squamous Cell Carcinoma	~21.8 (10 $\mu$ g/ml)	G1 phase cell cycle arrest and apoptosis induction	[7]
MCF-7	Breast Cancer	50	Induction of apoptosis	[8]
A431	Epidermoid Carcinoma	Not specified	G0-G1 phase cell cycle arrest and apoptosis induction	[9]

## Key Signaling Pathways Modulated by EGCG

EGCG's anti-cancer activity stems from its ability to interfere with multiple cancer hallmarks by targeting key proteins and signaling cascades involved in cell proliferation, survival, angiogenesis, and metastasis.[\[1\]](#)

### EGFR/MAPK Pathway

The Epidermal Growth Factor Receptor (EGFR) pathway is crucial for cell proliferation and is often overexpressed in cancer cells.[\[10\]](#) EGCG has been shown to inhibit EGFR activation, which in turn suppresses downstream signaling pathways like the Mitogen-Activated Protein Kinase (MAPK) cascade (including ERK1/2), leading to reduced cell proliferation.[\[1\]](#)[\[10\]](#)

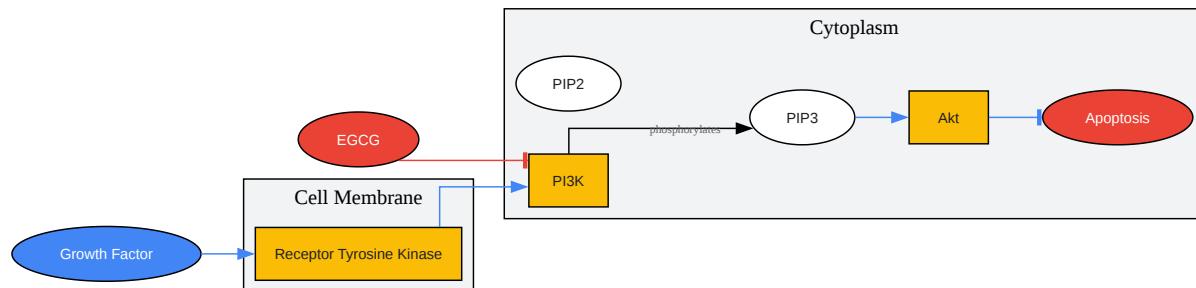


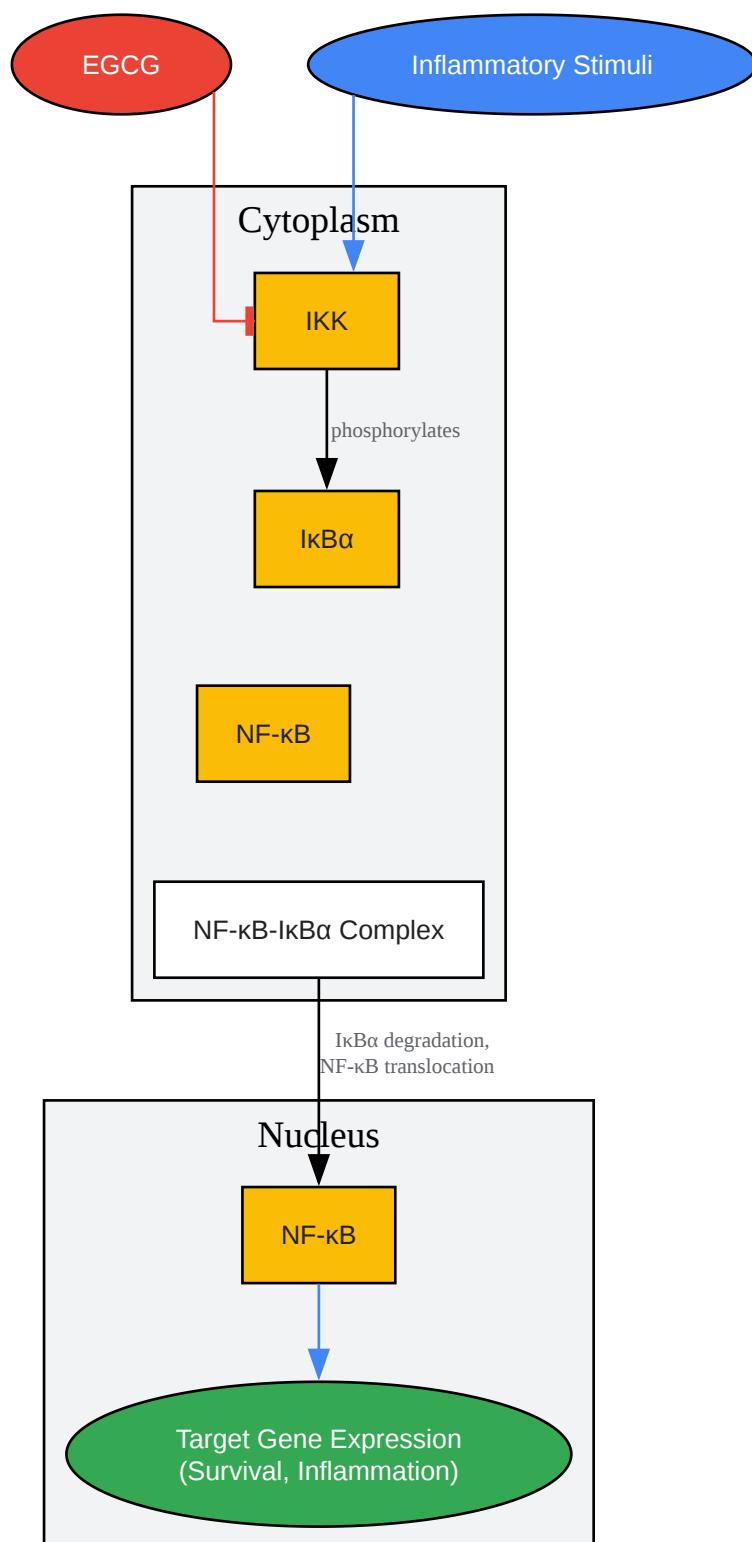
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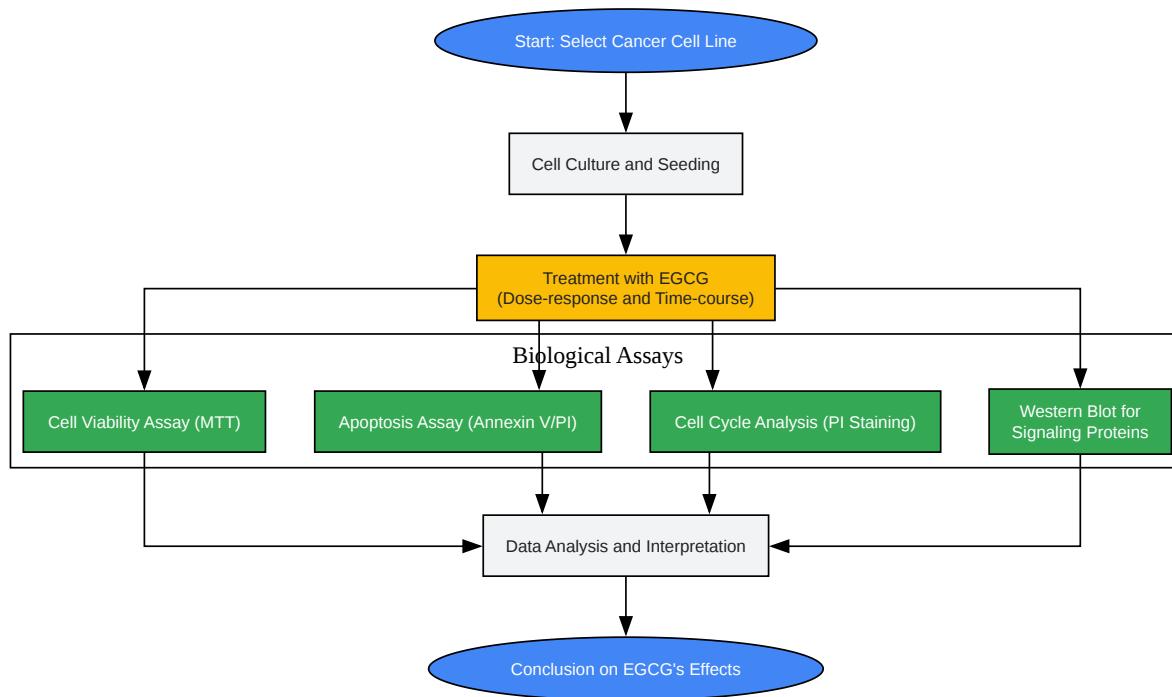
EGCG inhibits the EGFR/MAPK signaling pathway.

### PI3K/Akt Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt pathway is a critical signaling cascade that promotes cell survival and inhibits apoptosis.[\[3\]](#) EGCG has been demonstrated to suppress the PI3K/Akt pathway, leading to the induction of apoptosis in various cancer cells.[\[3\]](#)







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